

A Technical Guide to the Spectroscopic Characterization of 3-Chloro-5-methoxybenzaldehyde

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloro-5-methoxybenzaldehyde

Cat. No.: B070759

[Get Quote](#)

Prepared by: Dr. Gemini, Senior Application Scientist

Introduction

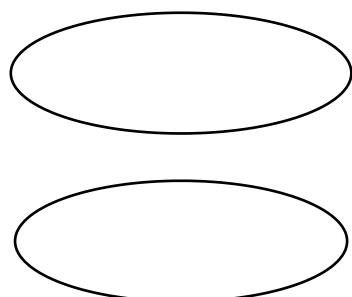
3-Chloro-5-methoxybenzaldehyde is an aromatic aldehyde, a class of compounds pivotal in organic synthesis and the development of pharmaceutical intermediates. Its chemical structure, featuring a benzene ring substituted with an aldehyde, a chloro group, and a methoxy group, provides a unique electronic and steric environment that is of significant interest to researchers. The precise characterization of this molecule is fundamental for its application in drug discovery and materials science, where structural integrity dictates biological activity and material properties.

This guide offers an in-depth analysis of the spectroscopic data for **3-Chloro-5-methoxybenzaldehyde** ($C_8H_7ClO_2$), providing researchers, scientists, and drug development professionals with a comprehensive reference for its structural elucidation. We will delve into the interpretation of its Mass Spectrometry (MS), Infrared (IR), and Nuclear Magnetic Resonance (NMR) spectra, grounding our analysis in the principles of chemical physics and validated experimental practices.

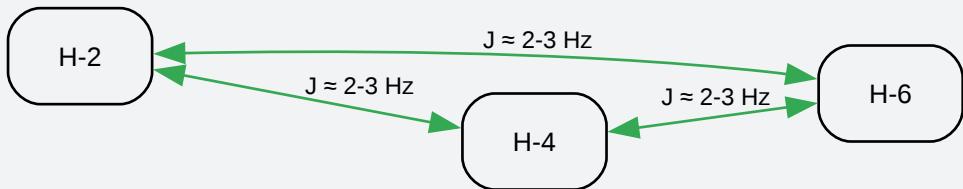
Compound Details:

- IUPAC Name: **3-chloro-5-methoxybenzaldehyde**^[1]

- Molecular Formula: C₈H₇ClO₂[\[1\]](#)[\[2\]](#)
- Molecular Weight: 170.59 g/mol [\[1\]](#)[\[2\]](#)
- Monoisotopic Mass: 170.0134572 Da[\[1\]](#)
- CAS Number: 164650-68-4[\[1\]](#)



Aromatic Protons (δ 7.2-7.6)



[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. 3-Chloro-5-methoxybenzaldehyde | C₈H₇ClO₂ | CID 21904633 - PubChem
[pubchem.ncbi.nlm.nih.gov]
- 2. 3-Chloro-5-methoxybenzaldehyde | Sigma-Aldrich [sigmaaldrich.com]

- To cite this document: BenchChem. [A Technical Guide to the Spectroscopic Characterization of 3-Chloro-5-methoxybenzaldehyde]. BenchChem, [2026]. [Online PDF]. Available at: <https://www.benchchem.com/product/b070759#spectroscopic-data-for-3-chloro-5-methoxybenzaldehyde>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com